

In-Depth Technical Guide to the Safety of Cyclopropyl-1 Methyl-Ketone-d4

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Compound of Interest

Compound Name: *Cyclopropyl-1 Methyl-Ketone-d4*

Cat. No.: *B1477914*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety information for **Cyclopropyl-1 Methyl-Ketone-d4**, compiled from available Safety Data Sheets (SDS) and toxicological data. To ensure a thorough safety assessment, this guide also incorporates data from its non-deuterated analog, Cyclopropyl Methyl Ketone, as specific toxicological studies on the deuterated compound are limited.

Chemical Identification and Physical Properties

Cyclopropyl-1 Methyl-Ketone-d4 is the deuterium-labeled form of Cyclopropyl Methyl Ketone. The physical and chemical properties are primarily based on the non-deuterated compound.

Property	Value	Reference
Chemical Formula	C5H4D4O	[1]
CAS Number	350818-63-2	[1]
CAS (unlabelled)	765-43-5	[1]
Synonyms	Methyl Cyclopropyl Ketone-d4, Acetylcyclopropane-d4	[1]
Molecular Weight	88.17 g/mol (deuterated)	
Molecular Weight (unlabelled)	84.12 g/mol	[1]
Physical State	Liquid	[1]
Color	Colorless	[1]
Odor	Fruity	[2]
Boiling Point	114 °C (237 °F)	[1]
Melting Point	-68 °C (-90 °F)	[1]
Flash Point	21 °C (70 °F)	[1]
Density	0.849 g/cm ³	[1]
Solubility	Moderately soluble in water; miscible with most organic solvents. [2]	
log Pow (octanol/water)	0.49	[1]

Hazard Identification and Classification

Both the deuterated and non-deuterated forms of cyclopropyl methyl ketone are classified as hazardous. The primary hazards are flammability and irritation.

Hazard Class	Category	Hazard Statement
Flammable Liquids	2	H225: Highly flammable liquid and vapour. [1]
Skin Corrosion/Irritation	2	H315: Causes skin irritation. [1]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation. [1]
Acute Toxicity, Oral	4 (for non-deuterated)	H302: Harmful if swallowed.

Signal Word: Danger

Potential Acute Health Effects:

- Eyes: Causes serious eye irritation.[\[1\]](#)
- Skin: May be harmful if absorbed through the skin and causes skin irritation.[\[1\]](#)
- Inhalation: May be harmful if inhaled and may cause respiratory tract irritation.[\[1\]](#)
- Ingestion: May be harmful if swallowed.[\[1\]](#)

Toxicological Data

Quantitative toxicological data for **Cyclopropyl-1 Methyl-Ketone-d4** is not readily available.

The data presented below is for the non-deuterated Cyclopropyl Methyl Ketone.

Test	Species	Route	Value	Reference
LD50	Mouse	Oral	185 mg/kg	[3]
LD50	Rat	Oral	265 mg/kg	[3]
Draize test	Rabbit	Eye	100 uL (Mild)	[3]

No data is available for carcinogenic or mutagenic effects for the deuterated compound. For the non-deuterated form, no component is identified as a probable, possible, or confirmed human

carcinogen by IARC or ACGIH.[1]

Experimental Protocols for Safety Assessment

Standardized protocols, such as those from the Organisation for Economic Co-operation and Development (OECD), are employed to assess the safety of chemical substances. The following are relevant for evaluating the hazards associated with cyclopropyl methyl ketone.

Acute Dermal Irritation/Corrosion (OECD 404)

This test determines the potential of a substance to cause irreversible or reversible inflammatory changes to the skin.

Methodology:

- Animal Model: Healthy, young adult albino rabbits are typically used.[4]
- Preparation: The fur on the animal's back is clipped 24 hours before the test.
- Application: A 0.5 mL (for liquids) or 0.5 g (for solids) dose of the test substance is applied to a small area of skin (approximately 6 cm²) and covered with a gauze patch and non-irritating tape.[5]
- Exposure: The exposure duration is typically 4 hours.[6]
- Observation: The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal. Observations may continue for up to 14 days to assess the reversibility of the effects.[5]
- Scoring: The severity of skin reactions is graded numerically to calculate an overall score.

Acute Eye Irritation/Corrosion (OECD 405)

This test evaluates the potential of a substance to cause damage to the eye.

Methodology:

- Animal Model: Healthy, adult albino rabbits are used.[7]

- Procedure: A single dose of the test substance (0.1 mL for liquids) is instilled into the conjunctival sac of one eye of the animal. The other eye serves as a control.[8]
- Observation: The eyes are examined for effects on the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application. The observation period can be extended up to 21 days to determine the reversibility of any observed effects.[7][8]
- Scoring: Lesions are scored according to a standardized system.

Acute Inhalation Toxicity (OECD 403)

This protocol is used to assess the health hazards of short-term exposure to an airborne substance.[9]

Methodology:

- Animal Model: Typically, young adult rats are used.
- Exposure: Animals are exposed to the test substance, either as a gas, vapor, or aerosol, in an inhalation chamber for a fixed period, usually 4 hours.[10] Multiple concentration groups are tested.
- Observation: The animals are observed for at least 14 days for signs of toxicity and mortality. [9] Body weight is monitored, and a full necropsy is performed at the end of the study.
- Endpoint: The primary endpoint is the LC50 (median lethal concentration), which is the concentration of the substance that is lethal to 50% of the test animals.

Signaling Pathways in Ketone Toxicity

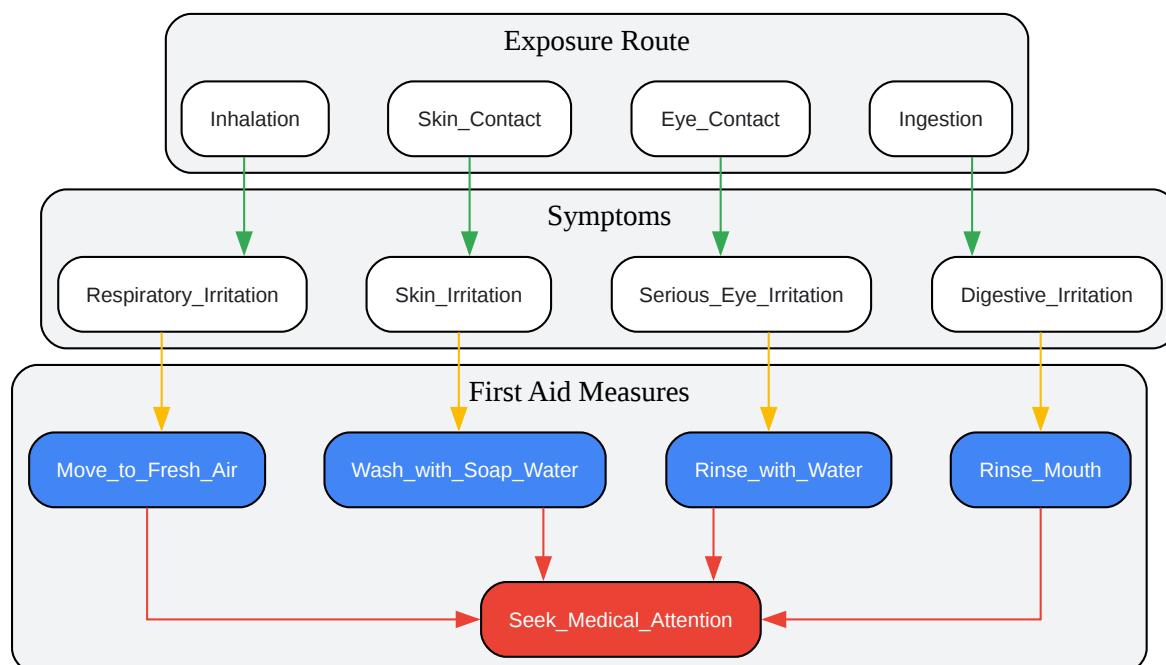
Specific signaling pathways for the toxicity of **Cyclopropyl-1 Methyl-Ketone-d4** have not been identified in the reviewed literature. However, general mechanisms of ketone and solvent toxicity often involve:

- Central Nervous System (CNS) Depression: Like many organic solvents, high concentrations of ketones can cause narcotic effects, leading to dizziness, headache, and in severe cases, unconsciousness and respiratory failure.[11]

- Oxidative Stress: Some ketones can induce the formation of reactive oxygen species, leading to cellular damage.
- Metabolic Acidosis: The metabolism of certain ketones can lead to an increase in acidic byproducts in the blood.[12]
- Neurotoxicity: Some ketones have been shown to cause peripheral neuropathy through the formation of neurotoxic metabolites.[3]

Visualizations

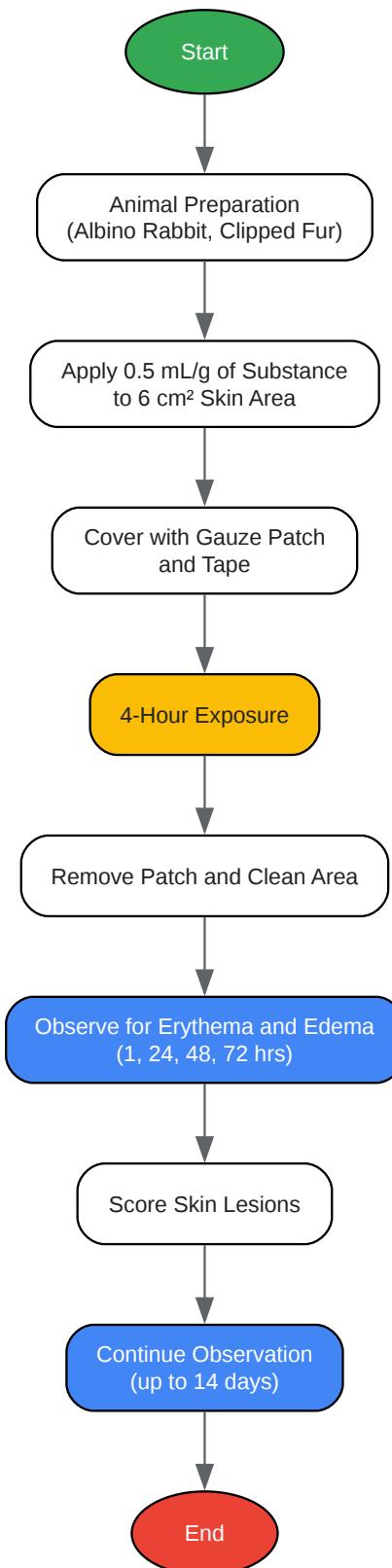
Hazard Identification and First Aid Response



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Caption: Hazard Identification and First Aid Response Workflow.

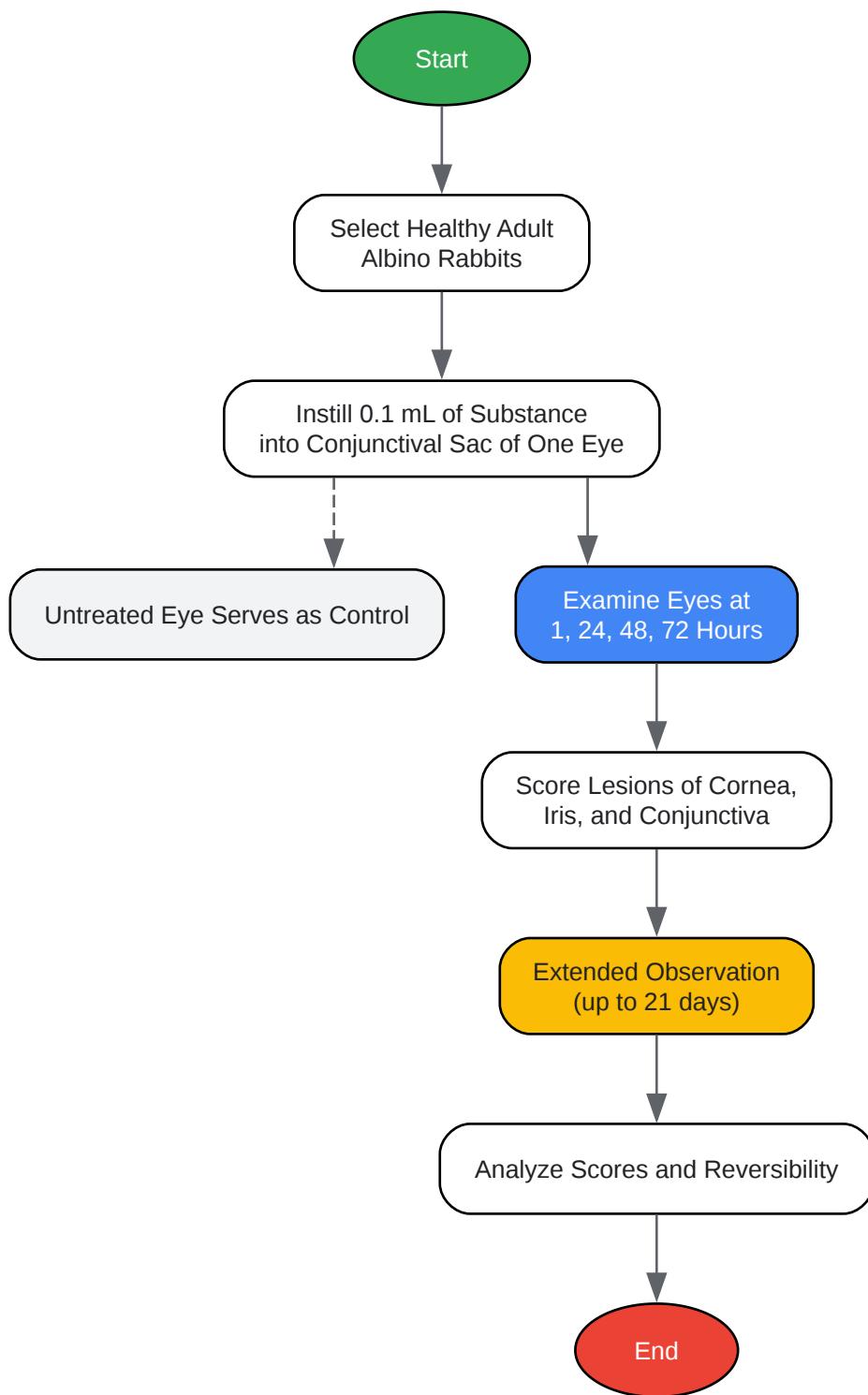
Experimental Workflow for Acute Dermal Irritation (OECD 404)



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Caption: OECD 404 Experimental Workflow.

Experimental Workflow for Acute Eye Irritation (OECD 405)



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Caption: OECD 405 Experimental Workflow.

Handling and Storage Recommendations

Handling:

- Avoid contact with skin and eyes.[[1](#)]
- Avoid inhalation of vapor or mist.[[1](#)]
- Use in a well-ventilated area or under a fume hood.[[1](#)]
- Keep away from sources of ignition - No smoking.[[1](#)]
- Ground and bond containers when transferring material to prevent static discharge.[[3](#)]
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and protective clothing.[[1](#)]

Storage:

- Store at room temperature in a cool, dry, and well-ventilated place.[[1](#)]
- Keep container tightly closed.
- Store away from heat, sparks, and open flames.[[1](#)]
- Incompatible materials include strong oxidizing agents, strong reducing agents, and strong bases.[[3](#)]

Accidental Release and Disposal Measures

Accidental Release:

- Remove all sources of ignition.[[3](#)]
- Ensure adequate ventilation.
- Use personal protective equipment.
- Absorb spill with inert material (e.g., sand, earth) and place in a suitable container for disposal.[[1](#)]

- Do not let the product enter drains.[\[1\]](#)

Disposal:

- Dispose of waste material in accordance with local, state, and federal regulations.
- Contaminated containers may retain product residue and should be handled as hazardous.

This guide is intended for informational purposes for qualified professionals. Always refer to the most current Safety Data Sheet provided by the supplier before handling this chemical.

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